

Proper Disposal of Tecovirimat Monohydrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Tecovirimat monohydrate*

CAS No.: *1162664-19-8*

Cat. No.: *B611274*

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Ensuring the safe and environmentally responsible disposal of **Tecovirimat monohydrate** is a critical component of laboratory safety and chemical management. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper disposal procedures for this antiviral compound.

Tecovirimat monohydrate, an antiviral agent, requires careful handling and disposal to prevent environmental contamination and ensure compliance with regulatory standards. While not classified as a hazardous substance under the Globally Harmonized System (GHS), it is imperative to follow specific procedures for its disposal.^[1] Adherence to local, state, and federal regulations is paramount in managing all chemical waste.

Core Principles of Tecovirimat Monohydrate Disposal

The primary recommended method for the disposal of **Tecovirimat monohydrate** is through a licensed chemical destruction facility or by controlled incineration.^[2] This ensures the complete breakdown of the active pharmaceutical ingredient, minimizing its potential impact on the

environment. Under no circumstances should **Tecovirimat monohydrate** be discharged into sewer systems or waterways.^[2]

All personnel handling **Tecovirimat monohydrate** waste should wear appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses, to avoid direct contact.^[1]

Step-by-Step Disposal Protocol

- Segregation: Isolate **Tecovirimat monohydrate** waste from other waste streams. This includes unused or expired products, contaminated labware (e.g., vials, syringes, petri dishes), and any materials used for spill cleanup. Pharmaceutical waste should be segregated from regular trash and biohazardous waste.
- Containerization: Place all solid **Tecovirimat monohydrate** waste into a designated, clearly labeled, and sealed chemical waste container.^[1] For non-hazardous pharmaceutical waste, a white container with a blue lid is often used to ensure it is managed according to environmental requirements.^[3]
- Labeling: The waste container must be accurately labeled as "**Tecovirimat Monohydrate Waste**" and include the date of accumulation. This ensures proper identification and handling by waste management personnel.
- Storage: Store the sealed waste container in a designated, secure area away from general laboratory traffic. The storage area should be cool, dry, and well-ventilated.^[2]
- Licensed Disposal: Arrange for the collection and disposal of the waste through a licensed hazardous or chemical waste management company. These companies are equipped to transport and dispose of pharmaceutical waste in compliance with all regulatory standards, typically via incineration.^{[2][4]}
- Documentation: Maintain a detailed record of the disposal process, including the quantity of waste, the date of disposal, and the name of the waste management company. This documentation is crucial for regulatory compliance and internal safety audits.

Disposal of Contaminated Materials

Any materials that have come into contact with **Tecovirimat monohydrate**, such as personal protective equipment (PPE), spill cleanup materials, and empty containers, should be disposed of as chemical waste. Empty containers should be triple-rinsed (or the equivalent), and the rinsate collected as chemical waste. The rinsed containers can then be offered for recycling or reconditioning, or punctured to prevent reuse and disposed of in a sanitary landfill.[2]

Quantitative Data Summary

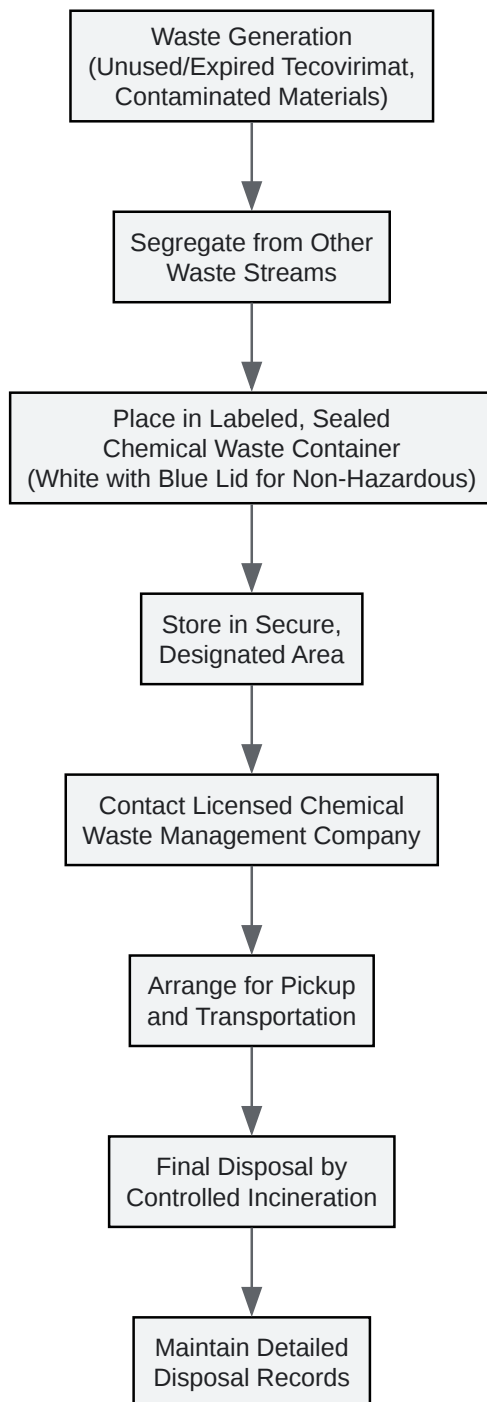
While specific quantitative limits for the disposal of **Tecovirimat monohydrate** are not widely established in the provided search results, the following table summarizes key handling and exposure information.

Parameter	Value/Information	Source
GHS Hazard Classification	Not classifiable as hazardous based on available data.	[1]
Recommended Disposal Method	Licensed chemical destruction plant or controlled incineration. [2]	[2]
Prohibited Disposal Method	Discharge to sewer systems. [2]	[2]
Personal Protective Equipment	Safety glasses, compatible chemical-resistant gloves, lab coat.[1]	[1]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **Tecovirimat monohydrate** is illustrated in the diagram below. This diagram outlines the decision-making process and procedural steps from waste generation to final disposal.

Figure 1. Disposal Workflow for Tecovirimat Monohydrate



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Figure 1. Disposal Workflow for **Tecovirimat Monohydrate**

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